

Remote darting techniques for Thiafentanil administration in the field.

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Compound of Interest

Compound Name: Thiafentanil

Cat. No.: B1254756

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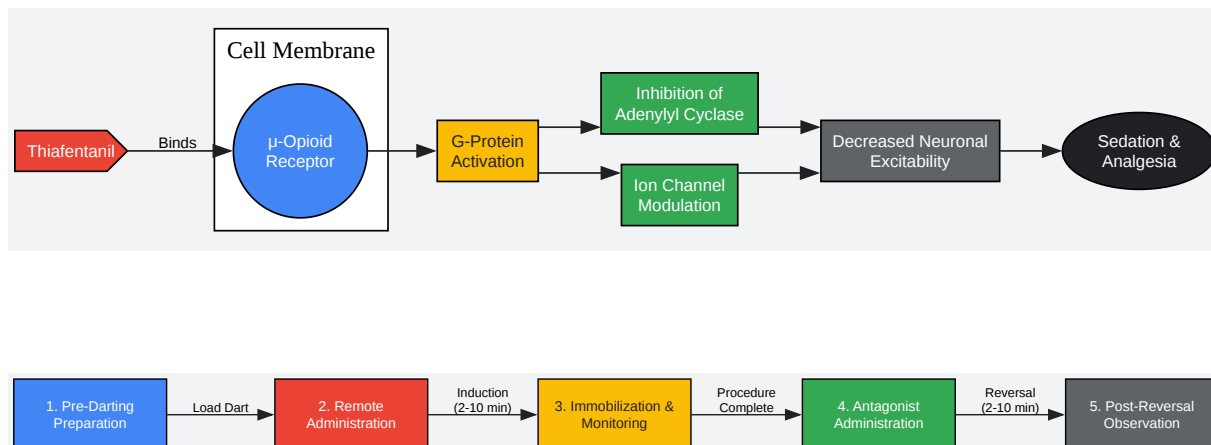
Application Notes: Thiafentanil for Remote Field Immobilization

Introduction

Thiafentanil is a potent μ -opioid receptor agonist used for the chemical immobilization of wildlife.[1][2] As a synthetic derivative of fentanyl, it is characterized by its high potency, rapid onset of action, and a short duration of action (approximately 30-40 minutes).[2][3] These properties make it highly suitable for field applications where quick induction and recovery are essential for animal and personnel safety.[3] Its effects are reliably and rapidly reversed by the administration of an opioid antagonist, typically naltrexone.[1][4] **Thiafentanil** is often used in combination with tranquilizers or sedatives, such as azaperone, xylazine, or medetomidine, to achieve balanced anesthesia and muscle relaxation.[4][5]

Pharmacology and Mechanism of Action

Thiafentanil oxalate exerts its effects primarily as a morphine-like analgesic by acting as a pure agonist with an exclusive affinity for the μ -opioid receptors in the central nervous system.[2][6] This binding initiates a signaling cascade that results in profound sedation and analgesia, leading to rapid immobilization following intramuscular injection.[6] Its high lipophilicity allows it to quickly penetrate the blood-brain barrier, contributing to its fast induction times, often within 2 to 10 minutes.[2][7]



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